

Analytical techniques for "4-(3-bromophenyl)oxane-4-carboxylic acid" characterization

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Compound of Interest

Compound Name: 4-(3-bromophenyl)oxane-4-carboxylic Acid

Cat. No.: B182021

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An Application Guide to the Analytical Characterization of **4-(3-bromophenyl)oxane-4-carboxylic acid**

Abstract

This comprehensive application note provides a detailed guide to the essential analytical techniques for the structural elucidation and purity assessment of **4-(3-bromophenyl)oxane-4-carboxylic acid**. Designed for researchers, analytical scientists, and professionals in drug development, this document outlines the theoretical principles and practical protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The focus is on explaining the rationale behind methodological choices to ensure robust and reliable characterization, upholding the highest standards of scientific integrity.

Introduction and Physicochemical Profile

4-(3-bromophenyl)oxane-4-carboxylic acid is a heterocyclic organic compound that serves as a valuable intermediate in organic synthesis.^[1] Its unique structure, featuring a substituted phenyl ring, an oxane moiety, and a carboxylic acid functional group, necessitates a multi-faceted analytical approach for unambiguous characterization. Accurate determination of its

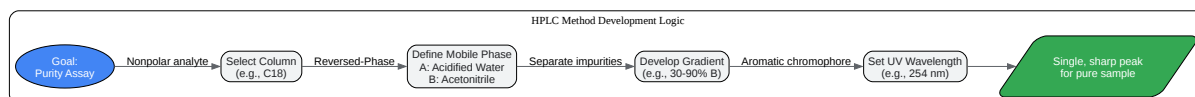
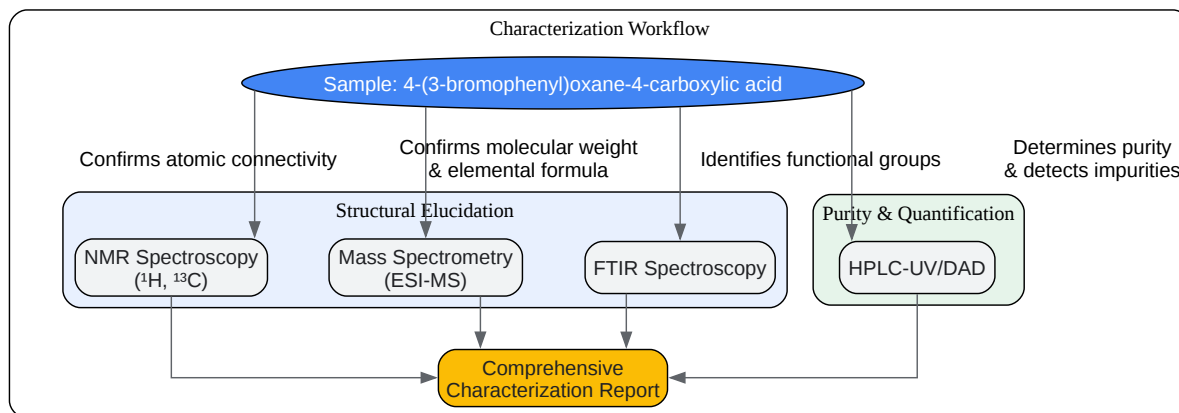
identity, purity, and properties is a critical prerequisite for its application in research and development, particularly in the synthesis of more complex molecules.[\[1\]](#)

Physicochemical Data Summary

Property	Value	Source
CAS Number	179420-77-0	[2] [3]
Molecular Formula	C ₁₂ H ₁₃ BrO ₃	[2]
Molecular Weight	285.13 g/mol	[2]
Canonical SMILES	C1COCC(C1) (C2=CC(=CC=C2)Br)C(=O)O	[4]
Appearance	(To be determined experimentally)	
Melting Point	(To be determined experimentally)	
Solubility	(To be determined experimentally)	

Overall Analytical Workflow

A combination of spectroscopic and chromatographic techniques is essential for a full characterization. The following workflow ensures both structural confirmation and purity analysis.



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Sources

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